Spectroscopic Data for Diethyl 3-oxodecanedioate: A Technical Guide

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Compound of Interest

Compound Name:	*Diethyl 3-oxodecanedioate*
CAS No.:	*856065-92-4*
Cat. No.:	*B1367673*

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Introduction

Diethyl 3-oxodecanedioate (CAS No. 856065-92-4, Molecular Formula: $C_{12}H_{20}O_5$) is a β-keto ester with significant potential in organic synthesis and as a building block for various pharmaceutical compounds.[1] Its molecular structure, featuring two ester functional groups and a ketone, allows for a variety of chemical transformations, making it a valuable intermediate. A thorough understanding of its spectroscopic properties is paramount for its identification, purity assessment, and for monitoring reactions in which it is involved.

This technical guide provides an in-depth analysis of the predicted spectroscopic data for **Diethyl 3-oxodecanedioate**, including Infrared (IR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), and Mass Spectrometry (MS). Due to the limited availability of experimental spectra in the public domain, this guide leverages high-quality predicted data to offer a detailed interpretation of its key spectral features. This approach not only provides a valuable reference for researchers working with this compound but also serves as an educational tool for understanding structure-spectra correlations.

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Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl 3-oxodecanedioate** is presented in the table below.

Property	Value
Molecular Weight	244.28 g/mol
Exact Mass	244.1311 g/mol
Molecular Formula	$C_{12}H_{20}O_5$
CAS Number	856065-92-4
Boiling Point	319.3 °C (predicted)
Density	1.058 g/cm³ (predicted)
Refractive Index	1.443 (predicted)

(Data sourced from publicly available chemical databases)

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **Diethyl 3-oxodecanedioate** is expected to exhibit characteristic absorption bands corresponding to its ester and ketone moieties, as well as the aliphatic chain.

Predicted IR Data Summary

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Wavenumber (cm^{-1})	Intensity	Assignment
~1740	Strong	C=O stretch (Ester)
~1715	Strong	C=O stretch (Ketone)
~1200-1100	Strong	C-O stretch (Ester)
2980-2850	Medium-Strong	C-H stretch (Aliphatic)
~1465	Medium	C-H bend (CH_2)
~1375	Medium	C-H bend (CH_3)

Interpretation of the IR Spectrum

The most prominent features in the predicted IR spectrum are the strong carbonyl (C=O) stretching vibrations. Due to the presence of two different carbonyl environments—ester and ketone—two distinct peaks are anticipated. The ester carbonyl stretch is typically found at a higher wavenumber (~1740 cm^{-1}) compared to the ketone carbonyl stretch (~1715 cm^{-1}). This difference arises from the electronic effect of the oxygen atom in the ester group, which increases the bond order of the C=O bond.

The C-O stretching vibrations of the ester groups are expected to produce strong bands in the 1200-1100 cm^{-1} region. The aliphatic C-H stretching vibrations from the ethyl groups and the decanedioate backbone will appear as a group of bands in the 2980-2850 cm^{-1} range. Finally, characteristic bending vibrations for the methylene (-CH_2-) and methyl (-CH_3) groups are expected around 1465 cm^{-1} and 1375 cm^{-1}, respectively.

Experimental Protocol: Acquiring an IR Spectrum

A standard procedure for acquiring an IR spectrum of a liquid sample like **Diethyl 3-oxodecanedioate** is as follows:

- Sample Preparation: A small drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr).
- Instrument Setup: The salt plates are mounted in the sample holder of an FTIR spectrometer.

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- Data Acquisition: A background spectrum of the clean salt plates is first recorded. The sample spectrum is then acquired, typically by co-adding multiple scans to improve the signal-to-noise ratio.

- Data Processing: The instrument software automatically subtracts the background spectrum from the sample spectrum to yield the final IR spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **Diethyl 3-oxodecanedioate** offer valuable insights into its structure.

Predicted ^{1}H NMR Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.2	Quartet	4H	-O-CH_2-CH_3
~3.4	Singlet	2H	-CO-CH_2-CO-
~2.5	Triplet	2H	-CO-CH_2-CH_2-
~2.2	Triplet	2H	-CH_2-CH_2-CO-
~1.6	Multiplet	4H	-CH_2-CH_2-CH_2-CH_2-
~1.3	Multiplet	4H	-CH_2-CH_2-CH_2-CH_2-
~1.2	Triplet	6H	-O-CH_2-CH_3

Interpretation of the ^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum can be rationalized as follows:

- Ethyl Groups: The two equivalent ethyl ester groups will each give rise to a quartet at approximately 4.2 ppm (for the -O-CH_2- protons, coupled to the adjacent methyl group) and a triplet at around 1.2 ppm (for the -CH_3 protons, coupled to the adjacent methylene group).

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- Active Methylene Group: The protons of the methylene group situated between the two carbonyl groups (-CO-CH_2-CO-) are expected to be the most deshielded of the methylene protons, appearing as a singlet around 3.4 ppm. The singlet nature arises from the absence of adjacent protons for coupling.

- Aliphatic Chain: The remaining methylene groups in the decanedioate chain will produce a series of signals in the upfield region. The methylene groups adjacent to the carbonyl groups (-CO-CH_2-CH_2- and -CH_2-CH_2-CO-) are expected to appear as triplets around 2.5 ppm and 2.2 ppm, respectively. The other methylene groups in the middle of the chain will likely overlap and appear as multiplets in the 1.3-1.6 ppm range.

Predicted ^{13}C NMR Data

Chemical Shift (ppm)	Assignment
~202	C=O (Ketone)
~172	C=O (Ester at C1)
~168	C=O (Ester at C10)
~61	-O-CH_2-CH_3
~49	-CO-CH_2-CO-
~43	-CO-CH_2-CH_2-
~34	-CH_2-CH_2-CO-
~29	Aliphatic -CH_2-
~25	Aliphatic -CH_2-
~23	Aliphatic -CH_2-
~14	-O-CH_2-CH_3

Interpretation of the ^{13}C NMR Spectrum

The predicted ^{13}C NMR spectrum shows distinct signals for each carbon atom in a unique chemical environment:

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- Carbonyl Carbons: The three carbonyl carbons are the most downfield signals. The ketone carbonyl carbon is expected at the lowest field (~202 ppm), while the two ester carbonyl carbons will appear at slightly higher fields (~172 and ~168 ppm).
- Ester Alkoxy Carbons: The methylene carbons of the ethyl ester groups (-O-CH_2-) are predicted to be around 61 ppm.
- Active Methylene Carbon: The carbon atom between the two carbonyl groups (-CO-CH_2-CO-) is expected at approximately 49 ppm.
- Aliphatic Carbons: The remaining methylene carbons of the decanedioate chain will appear in the 23-43 ppm range. The methyl carbons of the ethyl groups will be the most upfield signal at around 14 ppm.

Experimental Protocol: Acquiring NMR Spectra

- Sample Preparation: Dissolve approximately 10-20 mg of **Diethyl 3-oxodecanedioate** in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrument Tuning: Place the NMR tube in the spectrometer and lock onto the deuterium signal of the solvent. Shim the magnetic field to achieve homogeneity.
- ^1H NMR Acquisition: Acquire the ^1H NMR spectrum using a standard pulse sequence. Key parameters to set include the number of scans, relaxation delay, and acquisition time.
- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum, typically with proton decoupling. A larger number of scans is usually required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing: Fourier transform the raw data, phase correct the spectrum, and integrate the signals (for ^1H NMR).

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule.

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Predicted Mass Spectrum Data

m/z	Interpretation
244	Molecular Ion $[M]^+$
199	$[M - OCH_2CH_3]^+$
171	$[M - COOCH_2CH_3]^+$
155	$[M - CH_2COOCH_2CH_3]^+$

Interpretation of the Mass Spectrum

The electron ionization (EI) mass spectrum of **Diethyl 3-oxodecanedioate** is expected to show a molecular ion peak at m/z 244, corresponding to the molecular weight of the compound. The fragmentation pattern will be dictated by the presence of the ester and ketone functional groups.

Common fragmentation pathways for esters include the loss of the alkoxy group (-OCH_2CH_3, 45 Da) and the entire ester group (-$COOCH_2CH_3$, 73 Da), leading to fragment ions at m/z 199 and 171, respectively. Another plausible fragmentation is the cleavage of the C-C bond adjacent to the ketone, which could lead to various fragment ions. For example, cleavage of the bond between C2 and C3 could result in a fragment with m/z 155.

Experimental Protocol: Acquiring a Mass Spectrum

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).
- Ionization: The sample is ionized, commonly using electron ionization (EI) for volatile compounds.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and the data is presented as a mass spectrum, which is a plot of ion intensity versus m/z.

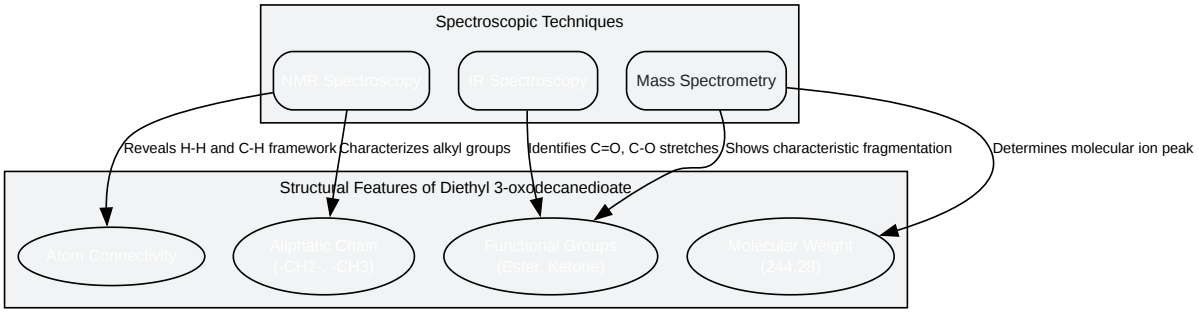
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Visualizations

Molecular Structure of **Diethyl 3-oxodecanedioate**

Caption: 2D structure of **Diethyl 3-oxodecanedioate**.

Key Spectroscopic Correlations Workflow



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Caption: Relationship between spectroscopic techniques and structural information.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **Diethyl 3-oxodecanedioate**. By interpreting the predicted IR, ^{1}H NMR, ^{13}C NMR, and mass spectra, a detailed picture of the molecule's structural features has been established. The provided experimental protocols offer a practical guide for researchers to obtain their own data. While predicted data is a valuable tool, it is always recommended to confirm these findings with experimental data whenever possible. This guide serves as a foundational resource for scientists and professionals engaged in the synthesis, analysis, and application of this versatile chemical compound.

References

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